

commercial sources and availability of research-grade DL-Alanine-d3

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Compound of Interest

Compound Name: DL-Alanine-d3

Cat. No.: B052476

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An In-depth Technical Guide to the Commercial Sources and Availability of Research-Grade DL-Alanine-d3

For researchers, scientists, and professionals in drug development, the accessibility of high-purity, stable isotope-labeled compounds is critical for a range of applications, from metabolic studies to quantitative proteomics. This guide provides a comprehensive overview of the commercial sources, availability, and technical specifications of research-grade **DL-Alanine-d3**.

Commercial Availability and Suppliers

DL-Alanine-d3 is available from several reputable suppliers of stable isotopes and research chemicals. The compound, a racemic mixture of the D and L optical isomers of deuterated alanine, is primarily used as an internal standard in mass spectrometry-based analyses and for metabolic research.[1][2][3] Key commercial suppliers include:

- Sigma-Aldrich (Merck): A major supplier offering DL-Alanine-3,3,3-d3 with high isotopic purity. They provide detailed product specifications and safety documentation.[4]
- Cambridge Isotope Laboratories, Inc. (CIL): Specializes in stable isotope-labeled compounds for various research applications, including biomolecular NMR and metabolomics.[1]
- Cayman Chemical: Offers L-Alanine-d3 intended for use as an internal standard for the quantification of L-alanine by GC- or LC-MS.[3]

- Santa Cruz Biotechnology, Inc. (SCBT): Provides DL-Alanine-3,3,3-d3 for proteomics research.[\[5\]](#)
- Vulcanchem: Lists DL-ALANINE (3,3,3-D3) and provides information on its properties and synthesis.[\[2\]](#)
- CP Lab Safety: Supplies DL-Alanine-3, 3, 3-d3 for professional manufacturing and research laboratory use.[\[6\]](#)

Availability may vary, and for bulk quantities, it is often necessary to contact suppliers directly to request quotes and lead times.[\[1\]](#)

Technical Specifications

The quality and purity of **DL-Alanine-d3** are paramount for its use in sensitive analytical methods. The following tables summarize the key quantitative data for research-grade **DL-Alanine-d3** available from leading suppliers.

Table 1: General Properties of DL-Alanine-3,3,3-d3

Property	Value	Source(s)
Chemical Formula	$\text{CD}_3\text{CH}(\text{NH}_2)\text{CO}_2\text{H}$	[5] [6]
Molecular Weight	92.11 g/mol	[1] [5] [6]
CAS Number	53795-94-1	[5] [6]
Physical Form	Solid, crystalline powder	[2] [4]
Melting Point	~289 °C (with decomposition)	[2] [4]
Mass Shift	M+3	[4]
Storage	Room temperature, protected from light and moisture	[1] [2] [6]

Table 2: Supplier-Specific Purity and Availability

Supplier	Product Name	Isotopic Purity	Chemical Purity	Available Quantities
Sigma-Aldrich	DL-Alanine-3,3,3-d3	99 atom % D	Quality Level 200	1 g
Cambridge Isotope Labs	L-Alanine (3,3,3-D ₃ , 99%)	99%	≥98%	1 g
Cayman Chemical	L-Alanine-d ₃	≥99% deuterated forms	Not specified	50 mg, 100 mg, 500 mg
CP Lab Safety	DL-Alanine-3, 3, 3-d3	min 98 atom% D	min 98%	1 gram
Vulcanchem	DL-ALANINE (3,3,3-D3)	Not specified	Typical Purity 98%	Not specified

Note: Purity levels and available sizes are subject to change and should be confirmed with the supplier.

Synthesis and Quality Control

The synthesis of **DL-Alanine-d3** is designed to achieve high isotopic enrichment at the desired methyl position. A common synthetic route involves the condensation of deuterated acetaldehyde with ammonium chloride and sodium cyanide.^[2] This method facilitates the efficient incorporation of deuterium atoms at the beta-position.^[2] The primary challenge in its synthesis is achieving high isotopic purity while maintaining the racemic DL mixture.^[2]

Quality control is crucial and typically involves:

- Mass Spectrometry (MS): To confirm the mass shift (M+3) and verify isotopic enrichment.
- Nuclear Magnetic Resonance (NMR) Spectroscopy: To confirm the position and extent of deuterium labeling and assess chemical purity.

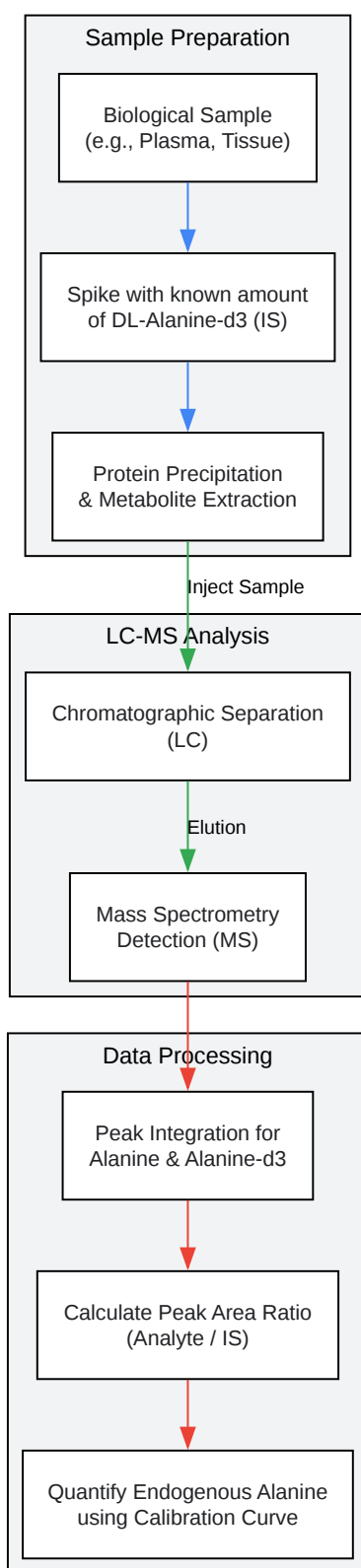
Key Applications and Experimental Workflows

DL-Alanine-d3 is a versatile tool in modern research, primarily utilized in metabolomics, proteomics, and metabolic flux analysis.[1][2]

- **Internal Standard for Mass Spectrometry:** Its most common application is as an internal standard for the accurate quantification of endogenous alanine in complex biological samples.[3] Because it co-elutes with the unlabeled analyte but is distinguishable by its mass, it can correct for variations in sample preparation and instrument response.
- **Metabolic Studies:** It is used as a tracer to track the metabolic fate of alanine in various biological systems, including studies on protein synthesis rates, gluconeogenesis pathways, and amino acid transport.[2]
- **Analytical Method Development:** The compound is instrumental in developing and validating robust quantitative MS and NMR-based metabolomics methods.[2]

General Workflow for using DL-Alanine-d3 as an Internal Standard

The following diagram illustrates a typical experimental workflow for quantifying endogenous alanine using **DL-Alanine-d3** as an internal standard in an LC-MS experiment.

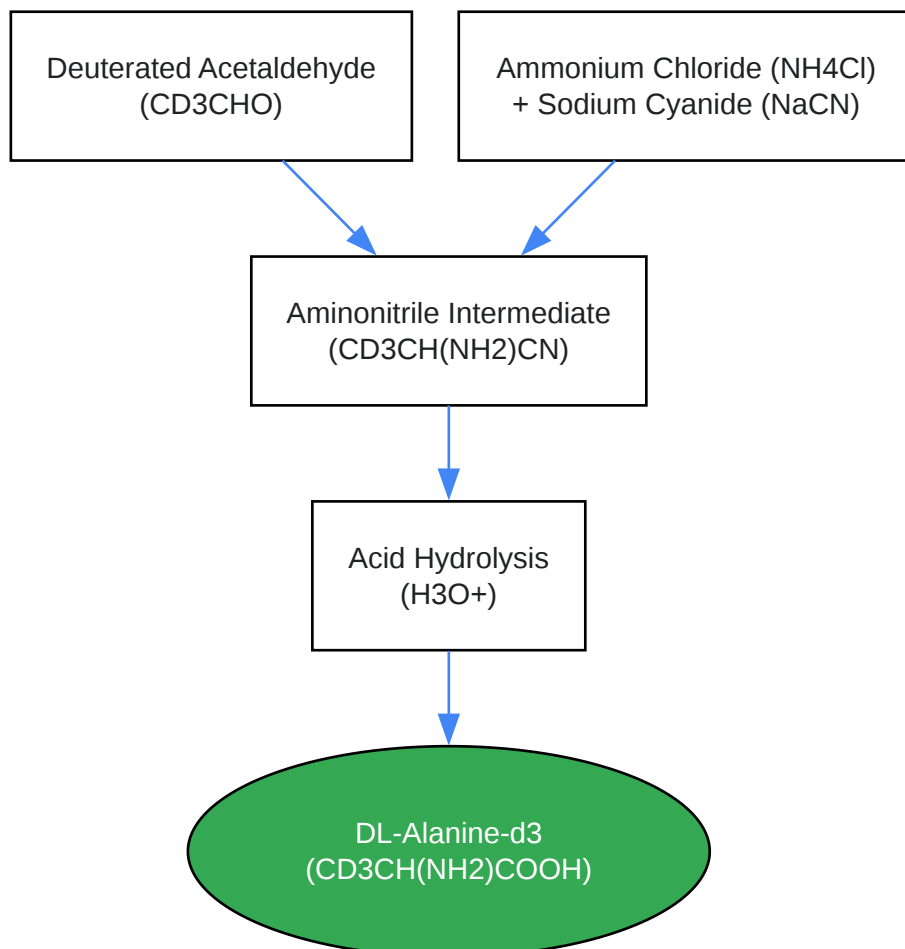


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Caption: Workflow for Alanine quantification using **DL-Alanine-d3**.

Conceptual Synthesis Pathway

This diagram outlines a conceptual chemical synthesis route for producing **DL-Alanine-d3**.



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Caption: Conceptual synthesis of **DL-Alanine-d3**.

Experimental Protocol: Quantification of Alanine in Plasma

Below is a representative protocol for the quantification of alanine in human plasma using **DL-Alanine-d3** as an internal standard, adapted from common metabolomics methodologies.

Objective: To determine the concentration of L-Alanine in plasma samples via LC-MS/MS.

Materials:

- **DL-Alanine-d3** (Internal Standard, IS)
- L-Alanine (Calibration Standard)
- Human Plasma (K2-EDTA)
- Acetonitrile (ACN) with 0.1% Formic Acid (FA)
- Water with 0.1% Formic Acid (FA)
- LC-MS/MS System

Methodology:

- Preparation of Stock Solutions:
 - Prepare a 1 mg/mL stock solution of L-Alanine in water.
 - Prepare a 1 mg/mL stock solution of **DL-Alanine-d3** (IS) in water.
- Preparation of Calibration Standards:
 - Perform serial dilutions of the L-Alanine stock solution with water to create a series of calibration standards (e.g., 0.1, 0.5, 1, 5, 10, 50, 100 µg/mL).
- Sample Preparation:
 - Thaw plasma samples on ice.
 - To 50 µL of each plasma sample, calibration standard, and a blank (water), add 10 µL of the **DL-Alanine-d3** internal standard working solution (e.g., 10 µg/mL).
 - Add 200 µL of ice-cold Acetonitrile (containing 0.1% FA) to precipitate proteins.
 - Vortex vigorously for 1 minute.
 - Incubate at -20°C for 20 minutes to enhance protein precipitation.

- Centrifuge at 14,000 x g for 15 minutes at 4°C.
- Transfer 150 µL of the supernatant to a new microcentrifuge tube or HPLC vial.
- Evaporate to dryness under a stream of nitrogen.
- Reconstitute the dried extract in 100 µL of the initial mobile phase (e.g., 95% Water with 0.1% FA, 5% ACN with 0.1% FA).
- LC-MS/MS Analysis:
 - LC Column: Use a column suitable for polar analytes, such as a HILIC column.
 - Mobile Phase A: Water + 0.1% Formic Acid
 - Mobile Phase B: Acetonitrile + 0.1% Formic Acid
 - Gradient: A typical gradient would start at high organic content (e.g., 95% B) and ramp down to elute polar compounds.
 - Injection Volume: 5-10 µL.
 - MS Detection: Operate in positive ion mode using Multiple Reaction Monitoring (MRM).
 - L-Alanine transition: Q1: m/z 90.1 -> Q3: m/z 44.2
 - **DL-Alanine-d3** transition: Q1: m/z 93.1 -> Q3: m/z 47.2
 - Optimize collision energies and other source parameters for maximum signal intensity.
- Data Analysis:
 - Integrate the peak areas for both the analyte (L-Alanine) and the internal standard (**DL-Alanine-d3**).
 - Calculate the peak area ratio (L-Alanine / **DL-Alanine-d3**).
 - Construct a calibration curve by plotting the peak area ratio against the concentration of the calibration standards.

- Determine the concentration of L-Alanine in the plasma samples by interpolating their peak area ratios from the calibration curve.

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